

Technical Guide: 2-Chloro-5-iodonicotinic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-5-iodonicotinic acid

CAS No.: 59782-86-4

Cat. No.: B1315165

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the physicochemical properties of **2-Chloro-5-iodonicotinic acid**, with a focus on its melting point. Due to the limited publicly available data, this guide also highlights areas where further research is needed.

Core Compound Data

2-Chloro-5-iodonicotinic acid, with the CAS Number 59782-86-4, is a halogenated derivative of nicotinic acid.^[1] Its structure and key properties are summarized below.

Property	Value	Reference
CAS Number	59782-86-4	[1]
Molecular Formula	C ₆ H ₃ ClINO ₂	
Molecular Weight	283.45 g/mol	
Melting Point	221-224 °C	
Synonyms	2-chloro-5-iodopyridine-3-carboxylic acid	

Melting Point Determination

The melting point of **2-Chloro-5-iodonicotinic acid** is consistently reported in the range of 221-224 °C. This value is a critical parameter for the identification and purity assessment of the compound.

Experimental Protocol: General Method for Melting Point Determination

While a specific experimental protocol for determining the melting point of **2-Chloro-5-iodonicotinic acid** is not detailed in the currently available literature, a general and widely accepted method using a capillary melting point apparatus can be employed. This method is suitable for crystalline organic solids.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp, Stuart SMP10)
- Capillary tubes (sealed at one end)
- Sample of **2-Chloro-5-iodonicotinic acid**, finely powdered
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of the crystalline **2-Chloro-5-iodonicotinic acid** is finely ground into a powder. The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is optimal.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned to ensure its bulb is level with the sample.
- **Initial Rapid Heating:** The apparatus is heated rapidly to a temperature approximately 15-20 °C below the expected melting point (221 °C).

- **Slow Heating and Observation:** The heating rate is then reduced to 1-2 °C per minute. The sample is observed closely through the magnifying lens.
- **Recording the Melting Range:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range.
- **Purity Indication:** A sharp melting range (typically 0.5-2 °C) is indicative of a pure compound. A broad melting range suggests the presence of impurities.

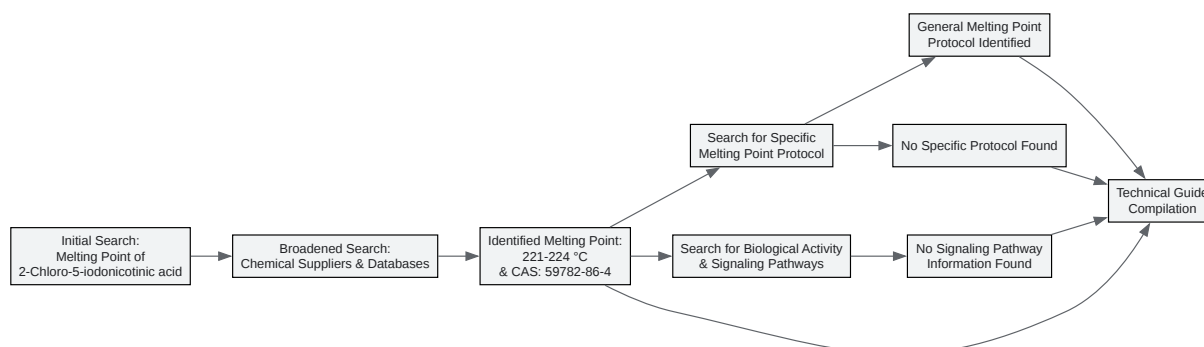
Biological Activity and Signaling Pathways

Extensive searches of scientific literature and chemical databases did not yield specific information regarding the involvement of **2-Chloro-5-iodonicotinic acid** in any biological signaling pathways or defined experimental workflows. While related compounds, such as 2-chloro-5-nitronicotinic acid, are known to be used as intermediates in the synthesis of pharmaceuticals and agrochemicals, the specific biological targets and mechanisms of action for **2-Chloro-5-iodonicotinic acid** remain uncharacterized in the public domain.^[2]

Therefore, the creation of a Graphviz diagram illustrating a signaling pathway or experimental workflow directly involving **2-Chloro-5-iodonicotinic acid** is not possible at this time based on the available information.

Logical Relationship of Data Acquisition

The process for acquiring the technical data presented in this guide followed a logical progression.



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Caption: Workflow for Technical Data Acquisition.

Conclusion

This technical guide provides the available data on the melting point of **2-Chloro-5-iodonicotinic acid**. While a definitive melting range has been established, further research is required to elucidate a specific, validated experimental protocol for its determination and, more significantly, to investigate its biological activity and potential roles in signaling pathways. Such studies would be invaluable for researchers and professionals in the fields of drug discovery and development.

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References

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- [2. A kind of preparation method of 2-chloro-5-iodobenzoic acid - Eureka | Patsnap \[eureka.patsnap.com\]](#)
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